

Application Notes: The Utility of Methyl 3-oxocyclobutanecarboxylate in Modern Organic Synthesis

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Compound of Interest

Compound Name: Methyl 3-oxocyclobutanecarboxylate

Cat. No.: B044603

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Introduction

Methyl 3-oxocyclobutanecarboxylate is a versatile bifunctional organic compound featuring a cyclobutanone ring and a methyl ester group. Its unique strained four-membered ring structure and the presence of two distinct reactive sites—a ketone and an ester—make it a valuable and highly sought-after building block in synthetic organic chemistry. This document provides an overview of its applications, particularly in the synthesis of complex molecular architectures and as a key intermediate for pharmaceutical compounds.

Methyl 3-oxocyclobutanecarboxylate serves as a crucial starting material for creating densely functionalized molecules, including bicyclic systems and various bioactive compounds. [1] Its utility is prominent in the development of novel therapeutics, such as dual H1/5-HT2A antagonists for treating sleep disorders. [2] The reactivity of both the ketone and ester functionalities allows for a wide range of chemical transformations, making it an essential tool for researchers and professionals in drug development. [3]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 3-oxocyclobutanecarboxylate** is presented below.

Property	Value	Reference
Molecular Formula	C ₆ H ₈ O ₃	
Molar Mass	128.13 g/mol	
Appearance	Colorless liquid / Viscous	[4]
Boiling Point	188.0 ± 33.0 °C (Predicted)	
Density	1.219 g/mL	
Flash Point	72.5 °C	
Water Solubility	Slightly soluble	[2]
Storage Condition	2-8°C / Refrigerator	[4]
CAS Number	695-95-4	[2]

Applications in Synthesis

Methyl 3-oxocyclobutanecarboxylate is primarily used as an intermediate in the synthesis of more complex molecules. Its structural features allow for diverse transformations.

Pharmaceutical Intermediate Synthesis

The compound is a key precursor in the synthesis of a wide array of pharmaceutical agents. Its strained ring can be incorporated into larger scaffolds or modified to produce unique three-dimensional structures that are desirable in medicinal chemistry.

Therapeutic Area/Target	Drug Class / Example	Reference
Sleep Disorders	Dual H1/5-HT2A Antagonists (Imidazobenzazepine derivatives)	[2]
Cancer	Kinase Inhibitors, MDM2 Antagonists, Antitumor Drugs	[3]
Cardiovascular Disease	Thrombin Inhibitors, CETP Inhibitors	[3]
Inflammatory Diseases	JAK Inhibitors, Autoimmune Chronic Inflammatory Disease Drugs	[3]
Neurological Disorders	PDE10 Inhibitors	[3]

Synthesis of Bicyclic Scaffolds

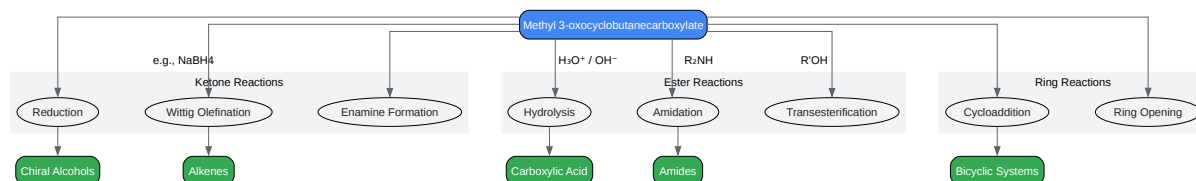
The cyclobutane ring is a valuable precursor for constructing bicyclic systems through various intramolecular reactions and rearrangements. These bicyclic motifs, such as bicyclo[3.2.1]octanes and bicyclo[2.1.1]hexanes, are of significant interest as bioisosteres in drug design, often improving the pharmacokinetic properties of drug candidates.[1][5]

Enantioselective Synthesis

The ketone functionality of **Methyl 3-oxocyclobutanecarboxylate** allows for enantioselective reduction to produce chiral cyclobutanols.[6][7] These chiral intermediates are crucial for the synthesis of stereochemically defined natural products and pharmaceuticals.

Key Reaction Pathways

The synthetic utility of **Methyl 3-oxocyclobutanecarboxylate** stems from its ability to undergo a variety of chemical transformations at its two functional groups.



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Caption: Key synthetic pathways for **Methyl 3-oxocyclobutanecarboxylate**.

Experimental Protocols

Protocol 1: Synthesis of Methyl 3-oxocyclobutanecarboxylate

This protocol details the synthesis via Fischer esterification of 3-oxocyclobutanecarboxylic acid. [2]

Materials:

- 3-Oxocyclobutanecarboxylic acid (1 g, 8.77 mmol)
- Methanol (MeOH)
- Concentrated Sulfuric Acid (H₂SO₄, 0.2 mL)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Ethyl Acetate (EtOAc)
- Water (H₂O)

- Anhydrous Sodium Sulfate (Na_2SO_4)

Equipment:

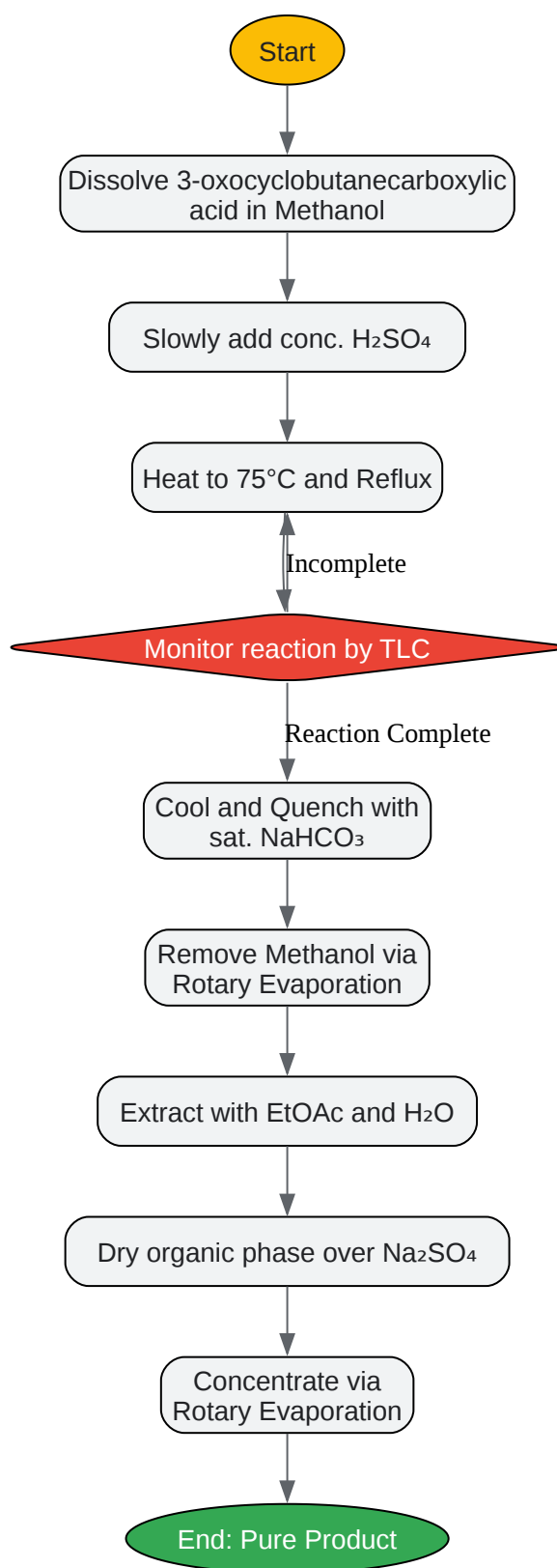
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 3-oxocyclobutanecarboxylic acid (1 g, 8.77 mmol) in an appropriate amount of methanol.
- **Acid Addition:** While stirring, slowly add concentrated sulfuric acid (0.2 mL) dropwise to the solution.
- **Reflux:** Heat the reaction mixture to 75 °C and maintain at reflux.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** Once the starting material is completely consumed, cool the mixture to room temperature and quench the reaction by carefully adding saturated sodium bicarbonate solution until effervescence ceases.
- **Solvent Removal:** Remove the methanol from the mixture by distillation under reduced pressure using a rotary evaporator.

- Extraction: Transfer the resulting residue to a separatory funnel and extract with ethyl acetate. Wash the organic layer with water.
- Drying and Concentration: Separate the organic phase, dry it over anhydrous sodium sulfate, and filter. Concentrate the filtrate under reduced pressure to yield the final product.

Expected Outcome: The procedure is expected to yield **Methyl 3-oxocyclobutanecarboxylate** as a colorless oil with a high yield (e.g., 1.1 g, 99%).[\[2\]](#)



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Caption: Experimental workflow for the synthesis of the title compound.

Safety Information

Methyl 3-oxocyclobutanecarboxylate should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Avoid inhalation and contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water and seek medical advice if necessary.

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